

MMV006833 solubility and preparation in DMSO for experiments

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Compound of Interest

Compound Name: MMV006833

Cat. No.: B4714636

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Application Notes and Protocols for MMV006833

For Researchers, Scientists, and Drug Development Professionals

Abstract

MMV006833 is a potent antimalarial compound that has been identified as an inhibitor of the ring-stage development of *Plasmodium falciparum*, the parasite responsible for the most severe form of malaria. These application notes provide detailed protocols for the solubilization and preparation of **MMV006833** in Dimethyl Sulfoxide (DMSO) for use in a range of experimental settings. Additionally, this document outlines the compound's mechanism of action and provides key data in a structured format to facilitate its use in research and drug development.

Compound Information and Properties

MMV006833 is an aryl amino acetamide that targets the *P. falciparum* StAR-related lipid transfer protein 1 (PfSTART1).^[1] By inhibiting PfSTART1, **MMV006833** disrupts the essential transfer of lipids required for the expansion of the parasitophorous vacuole membrane, which encases the parasite within an infected red blood cell. This ultimately halts the development of the parasite at the critical ring stage.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₇ ClN ₂ O ₄ S	MedchemExpress
Molecular Weight	414.95 g/mol	MedchemExpress
Target	PfSTART1	[1]
Mechanism of Action	Inhibition of lipid transfer	[1]
Biological Effect	Arrests <i>P. falciparum</i> development at the ring stage	[1]

Solubility and Recommended Concentrations

While a precise upper limit of solubility for **MMV006833** in DMSO is not publicly available, it has been successfully prepared and utilized in a 10 mM stock solution. For most in vitro cell-based assays, it is crucial to maintain a final DMSO concentration that is non-toxic to the cells, typically below 0.5%.

Parameter	Recommendation	Notes
Recommended Solvent	Dimethyl Sulfoxide (DMSO), cell culture grade	
Stock Solution Concentration	10 mM	A 10 mM stock solution in DMSO has been used in research settings.[2]
Typical Experimental Concentration	0.04 µM - 10 µM	Effective concentrations will vary depending on the assay and parasite strain.
Final DMSO Concentration in Assay	≤ 0.5%	To avoid solvent-induced cytotoxicity. A vehicle control with the same final DMSO concentration should always be included.

Experimental Protocols

Preparation of a 10 mM MMV006833 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MMV006833** in DMSO, which can be used for subsequent dilutions for various in vitro experiments.

Materials:

- **MMV006833** powder
- Dimethyl Sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **MMV006833**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * 414.95 \text{ g/mol} * (1 \text{ L} / 1000 \text{ mL}) * (1000 \text{ mg} / 1 \text{ g}) = 4.15 \text{ mg}$
- Weighing the compound:
 - Carefully weigh out 4.15 mg of **MMV006833** powder and transfer it to a sterile microcentrifuge tube.
- Solubilization:
 - Add 1 mL of sterile DMSO to the microcentrifuge tube containing the **MMV006833** powder.

- Vortex the tube vigorously for 1-2 minutes, or until the compound is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - It is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage. For short-term storage (up to a week), 4°C may be acceptable, but -20°C is preferred to maintain compound integrity. Protect the stock solution from light.

Preparation of Working Solutions for In Vitro Assays

This protocol provides a general guideline for diluting the 10 mM stock solution to desired experimental concentrations.

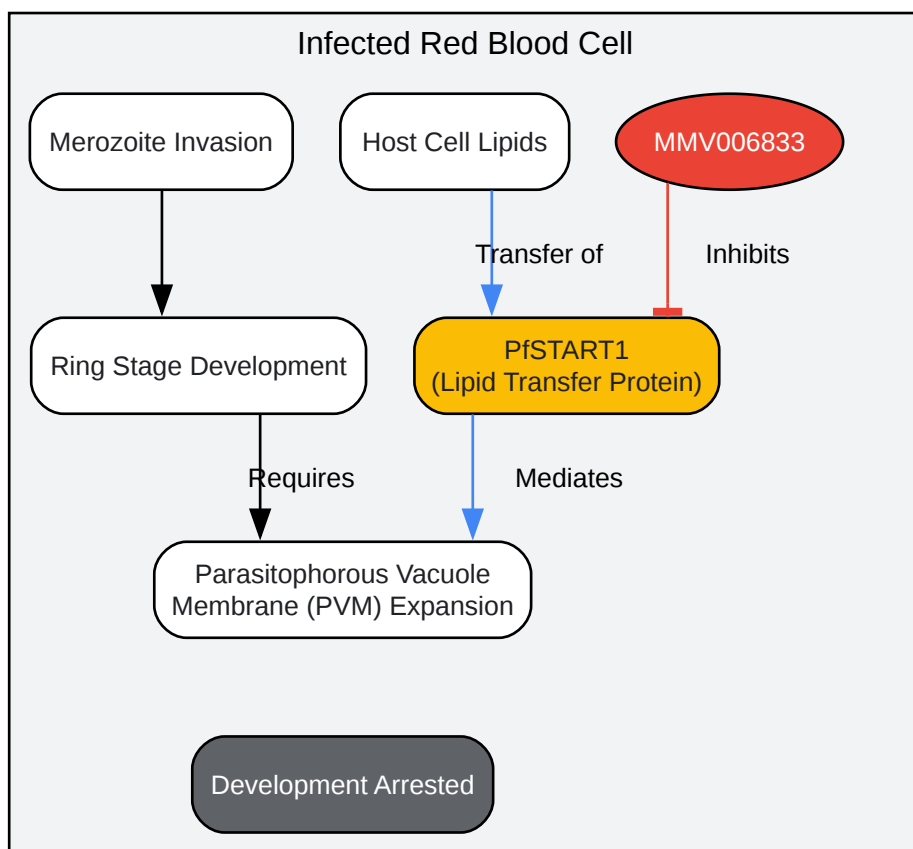
Procedure:

- Thaw the stock solution:
 - Thaw a single aliquot of the 10 mM **MMV006833** stock solution at room temperature.
- Serial Dilutions:
 - Perform serial dilutions of the stock solution in the appropriate cell culture medium to achieve the desired final concentrations for your experiment (e.g., 10 µM, 1 µM, 0.1 µM, etc.).
 - Ensure that the final concentration of DMSO in all wells, including the vehicle control, remains consistent and below the cytotoxic threshold (e.g., ≤ 0.5%).

Visualization of Mechanism and Workflow

Mechanism of Action of **MMV006833**

The following diagram illustrates the inhibitory effect of **MMV006833** on the *P. falciparum* life cycle within a red blood cell.

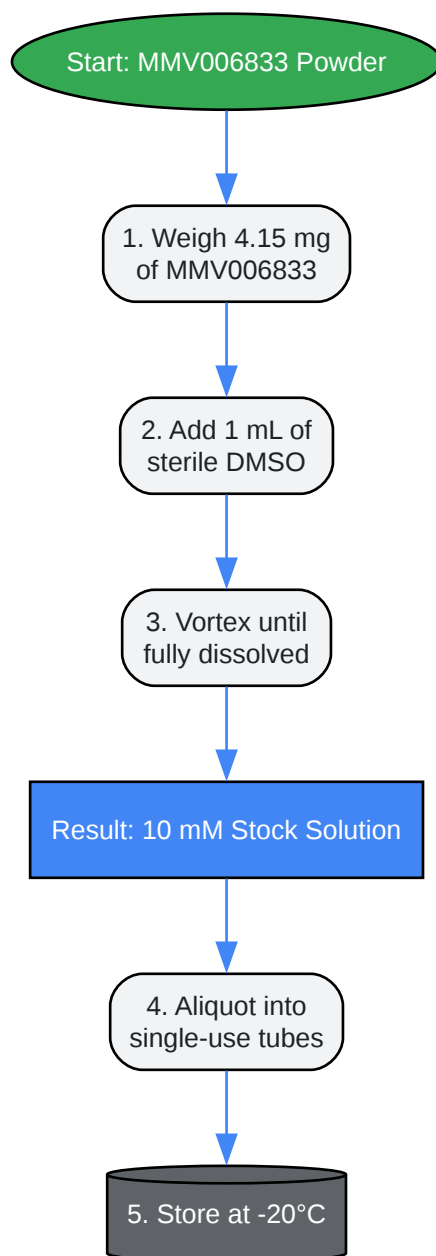


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Caption: Inhibition of PfSTART1 by **MMV006833** blocks PVM expansion.

Experimental Workflow for **MMV006833** Stock Preparation

The diagram below outlines the key steps for preparing a stock solution of **MMV006833**.



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Caption: Workflow for preparing a 10 mM **MMV006833** stock solution.

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References

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- 2. biorxiv.org [biorxiv.org]
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